

# Operational Guide: Safe Disposal of 3-Hydroxy-5-phenylbenzamide

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## Compound of Interest

Compound Name: 3-Hydroxy-5-phenylbenzamide

CAS No.: 1400644-43-0

Cat. No.: B3047478

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## Executive Summary & Chemical Context

This guide outlines the mandatory disposal procedures for **3-Hydroxy-5-phenylbenzamide** (CAS: 1400644-43-0).<sup>[1]</sup> As a substituted benzamide containing a phenolic hydroxyl group, this compound presents specific chemical compatibilities that dictate its waste stream.

While often used as a research intermediate or pharmaceutical building block, its disposal must adhere to RCRA (Resource Conservation and Recovery Act) "Cradle-to-Grave" principles. The presence of the electron-rich phenol ring makes this compound susceptible to electrophilic aromatic substitution; therefore, strict segregation from strong oxidizing acids (e.g., nitric acid) is critical to prevent uncontrolled exothermic reactions in waste containers.

## Chemical Profile & Waste Characterization

Parameter	Specification	Waste Implication
Chemical Name	3-Hydroxy-5-phenylbenzamide	N/A
Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>2</sub>	Organic Carbon source (High BTU for incineration).[1]
Molecular Weight	213.23 g/mol	N/A
Physical State	Solid (Powder/Crystalline)	Requires solid waste stream unless dissolved.[1]
Functional Groups	Phenol (-OH), Amide (-CONH <sub>2</sub> )	Acidic proton (Phenol pKa ~10).[1] Incompatible with strong oxidizers.
Hazards (GHS)	H302 (Harmful if swallowed), H315 (Irritant)	Hazardous Waste.[1] Do not dispose of in sanitary sewer.

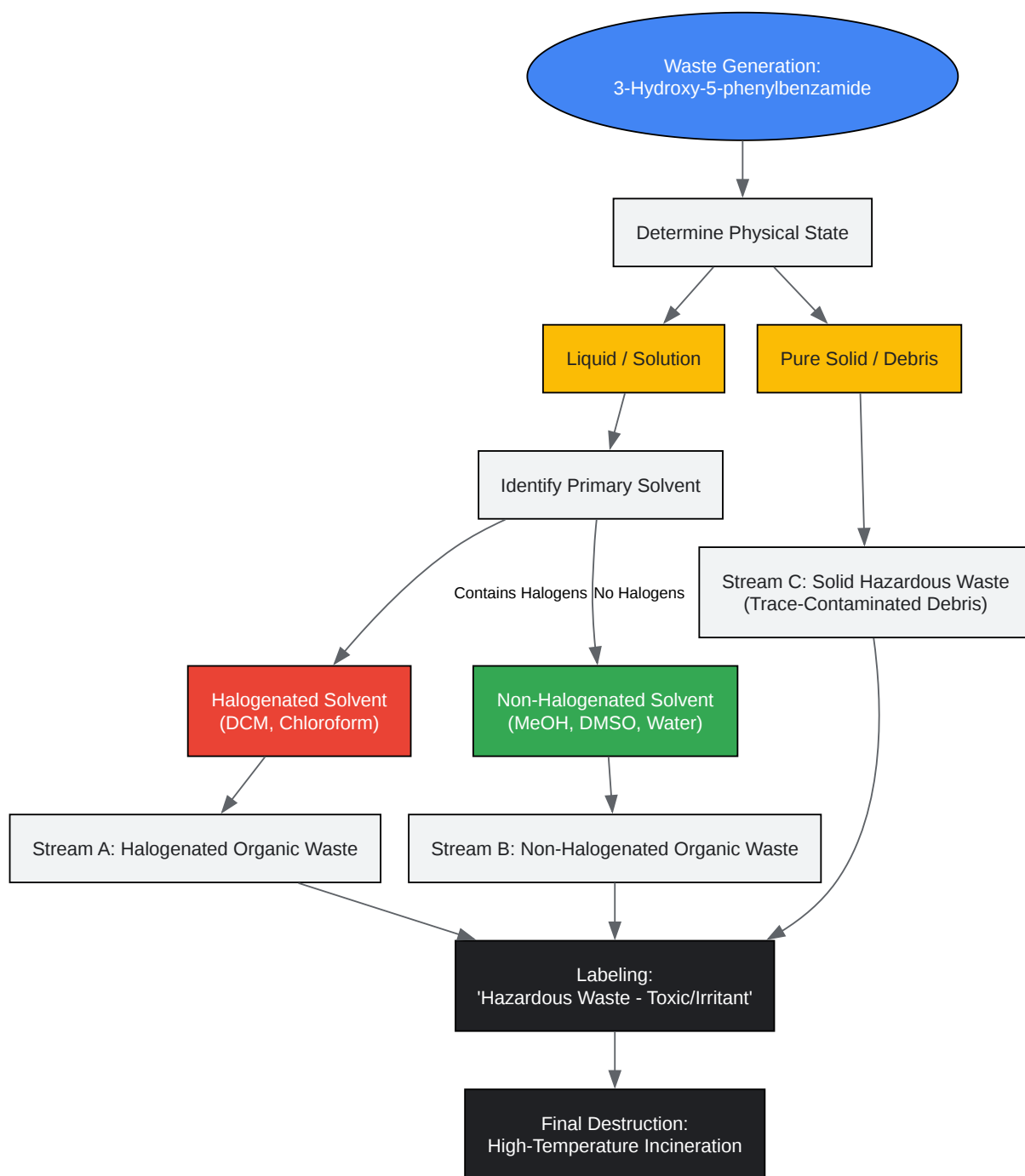
## Strategic Waste Segregation Logic

Effective disposal begins at the bench. You must characterize the waste at the point of generation.

### The Compatibility Rule (The "Why")

- **Phenolic Sensitivity:** The hydroxyl group activates the phenyl ring. Mixing this waste with nitrating agents (Nitric acid) or strong oxidizers (Perchlorates, Permanganates) can lead to rapid oxidation or nitration, generating heat and potentially explosive byproducts.
- **Amide Stability:** The amide bond is relatively stable but can hydrolyze in strong acid/base conditions over time, releasing ammonia or amines. Keep pH neutral in storage if possible.

## Disposal Decision Matrix



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Figure 1: Decision tree for segregating **3-Hydroxy-5-phenylbenzamide** waste streams based on physical state and solvent composition.

## Detailed Operational Protocols

### Protocol A: Solid Waste Disposal (Pure Compound)

Use this for expired stock, spilled powder, or synthesized bulk material.<sup>[1]</sup>

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste bucket with a screw-top lid.
- Transfer:
  - Work inside a fume hood to prevent inhalation of dust.
  - Transfer the solid using a chemically resistant spatula.
  - Do not sweep into a dustpan used for general trash; use disposable paper towels to wipe up residues and include them in the waste container.
- Labeling:
  - Attach a hazardous waste tag immediately.
  - Chemical Name: "**3-Hydroxy-5-phenylbenzamide**".<sup>[1][2]</sup>
  - Hazards: Check "Toxic" and "Irritant".<sup>[3]</sup>
  - Critical: If the solid is wet with solvent, list the solvent % on the label.

### Protocol B: Liquid Waste (Mother Liquors & HPLC Effluent)

Use this for reaction mixtures or analytical samples.

- Segregation:

- Scenario 1 (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform, dispose of in the Halogenated Waste carboy.
- Scenario 2 (Non-Halogenated): If dissolved in Methanol, Ethanol, DMSO, or Acetonitrile, dispose of in the Non-Halogenated / Flammable Waste carboy.
- Scenario 3 (Aqueous): Even if dissolved in water, do not pour down the drain.[4] The phenolic nature poses aquatic toxicity risks. Collect in the Non-Halogenated stream (unless local EH&S permits specific aqueous phenolic treatment).
- Compatibility Check: Ensure the waste carboy does not contain oxidizing acids (Nitric, Chromic).
- Closure: Cap the carboy tightly when not actively adding waste to comply with EPA closed-container regulations.

## Protocol C: Contaminated Debris (Sharps & PPE)

Item	Disposal Route
Syringes/Needles	Sharps Container.[1] Do not recap. The trace chemical residue is acceptable in standard sharps incineration streams.
Gloves/Paper Towels	Solid Hazardous Waste Bag (if visibly contaminated).[1] If only incidental contact, consult local facility officer (often allowed in trash if <1% residue, but "Safety First" dictates hazardous stream).
Glass Vials	Glass Waste Bucket. If vials contain >3% liquid, empty them into the liquid waste stream first.

## Emergency Spill Response

In the event of a spill outside the fume hood:

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.

- PPE: Wear Nitrile gloves (double gloved), lab coat, and safety goggles. Use a N95 or P100 respirator if dust formation is visible.
- Neutralize/Clean:
  - Solids: Cover with wet paper towels (water or ethanol) to prevent dust. Scoop into a waste bag.
  - Liquids: Absorb with vermiculite or a commercial organic spill pad.
- Disposal: Place all cleanup materials into the Solid Hazardous Waste stream.

## References & Regulatory Grounding

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. (Defines hazardous waste generation and "Cradle-to-Grave" responsibility).
- American Chemical Society (ACS). Identifying and Evaluating Hazards in Research Laboratories. (Source for general chemical segregation protocols).
- PubChem. Compound Summary: **3-Hydroxy-5-phenylbenzamide**.<sup>[5]</sup> (Structural and physical property verification).<sup>[4]</sup>
- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. (The authoritative text on lab waste segregation).

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## Sources

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- [2. calpaclab.com \[calpaclab.com\]](https://calpaclab.com)
- [3. actylislab.com \[actylislab.com\]](https://actylislab.com)
- [4. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [5. 3,4,5-trihydroxy-N-\[2-\[\(3,4,5-trihydroxybenzoyl\)amino\]phenyl\]benzamide | C20H16N2O8 | CID 9887873 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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